

An In-depth Technical Guide to 4,5-Dimethylthiophene-2-sulfonyl Chloride

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Compound of Interest

Compound Name: 4,5-Dimethylthiophene-2-sulfonyl chloride

CAS No.: 74616-28-7

Cat. No.: B2645417

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,5-Dimethylthiophene-2-sulfonyl chloride, with the CAS number 74616-28-7, is a vital heterocyclic building block in modern organic synthesis.^[1] Its strategic importance lies in the reactive sulfonyl chloride moiety attached to a dimethyl-substituted thiophene ring. This unique combination offers a gateway to a diverse range of sulfonamide derivatives, a class of compounds with profound implications in medicinal chemistry and materials science. The thiophene core is a well-established bioisostere for the benzene ring, often enhancing pharmacokinetic properties and target engagement of drug candidates.^[2] The dimethyl substitution pattern influences the electronic and steric properties of the molecule, providing a handle for fine-tuning the characteristics of the final products. This guide provides a comprehensive overview of the synthesis, properties, reactivity, and applications of **4,5-dimethylthiophene-2-sulfonyl chloride**, with a focus on its practical utility in research and development.

Physicochemical Properties

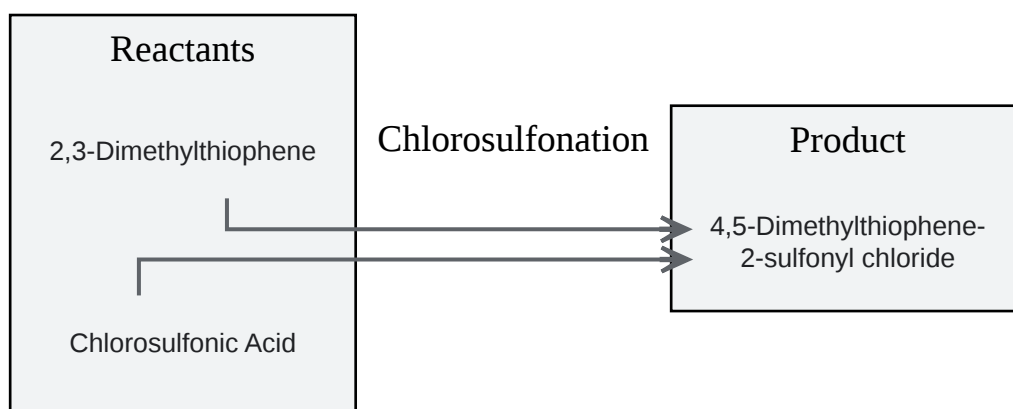
A summary of the key physicochemical properties of **4,5-Dimethylthiophene-2-sulfonyl chloride** is presented in the table below. These properties are crucial for its handling, reaction setup, and purification.

Property	Value	Source
CAS Number	74616-28-7	[1]
Molecular Formula	C ₆ H ₇ ClO ₂ S ₂	[1]
Molecular Weight	210.71 g/mol	[1]
InChI	1S/C6H7ClO2S2/c1-4-3-6(10-5(4)2)11(7,8)9/h3H,1-2H3	[1][3]
InChIKey	FYJYATBLABVTJO-UHFFFAOYSA-N	[1][3]
SMILES	<chem>CC1=C(SC(=C1)S(=O)(=O)Cl)C</chem>	[3]
Predicted XlogP	2.7	[3]
Purity	Typically ≥95%	[1]
Appearance	Likely a solid or oil	Inferred from related compounds

Synthesis of 4,5-Dimethylthiophene-2-sulfonyl Chloride

The most direct and industrially scalable method for the synthesis of **4,5-Dimethylthiophene-2-sulfonyl chloride** is the electrophilic chlorosulfonation of the corresponding precursor, 2,3-dimethylthiophene. This reaction introduces the sulfonyl chloride group onto the electron-rich thiophene ring.

General Reaction Scheme:



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Caption: Synthesis of **4,5-Dimethylthiophene-2-sulfonyl chloride**.

Detailed Experimental Protocol (Representative)

This protocol is a representative procedure for the chlorosulfonation of an activated aromatic compound and can be adapted for the synthesis of **4,5-dimethylthiophene-2-sulfonyl chloride**.

Materials:

- 2,3-Dimethylthiophene
- Chlorosulfonic acid
- Dichloromethane (anhydrous)
- Ice bath
- Crushed ice
- Sodium bicarbonate (saturated aqueous solution)
- Brine
- Anhydrous magnesium sulfate

- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2,3-dimethylthiophene (1 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Chlorosulfonic Acid:** Slowly add chlorosulfonic acid (2-3 equivalents) dropwise via the dropping funnel, maintaining the internal temperature below 5 °C. The addition should be performed under a nitrogen atmosphere to prevent the ingress of moisture.
- **Reaction:** After the addition is complete, stir the reaction mixture at 0 °C for 1-2 hours, then allow it to warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice with vigorous stirring. The organic layer will separate. Extract the aqueous layer with dichloromethane.
- **Neutralization and Washing:** Combine the organic layers and wash sequentially with cold water, saturated aqueous sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **4,5-dimethylthiophene-2-sulfonyl chloride** can be purified by vacuum distillation or column chromatography on silica gel.

Causality Behind Experimental Choices:

- **Low Temperature:** The reaction is highly exothermic. Maintaining a low temperature is crucial to prevent side reactions and decomposition of the product.

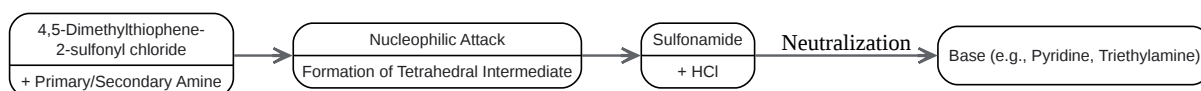
- **Anhydrous Conditions:** Chlorosulfonic acid and sulfonyl chlorides are moisture-sensitive and will hydrolyze to the corresponding sulfonic acid.
- **Slow Addition:** Slow, controlled addition of chlorosulfonic acid prevents a rapid temperature increase and ensures a more selective reaction.
- **Aqueous Work-up with Ice:** Quenching the reaction with ice serves to both cool the mixture and hydrolyze any excess chlorosulfonic acid.
- **Bicarbonate Wash:** This step is essential to remove any acidic byproducts, which could interfere with subsequent reactions or degrade the product upon storage.

Reactivity and Mechanistic Insights

The reactivity of **4,5-dimethylthiophene-2-sulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom in the sulfonyl chloride group. This sulfur atom is highly susceptible to nucleophilic attack, leading to the displacement of the chloride ion, which is an excellent leaving group.

Sulfonamide Formation

The most common and synthetically valuable reaction of **4,5-dimethylthiophene-2-sulfonyl chloride** is its reaction with primary or secondary amines to form sulfonamides.^[4] This reaction is typically carried out in the presence of a base to neutralize the HCl byproduct.



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Caption: Reaction of **4,5-dimethylthiophene-2-sulfonyl chloride**.

Detailed Experimental Protocol for Sulfonamide Synthesis

Materials:

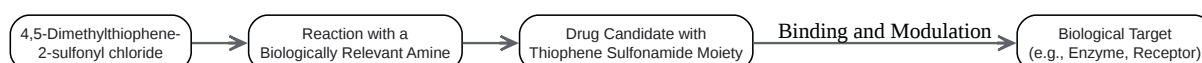
- **4,5-Dimethylthiophene-2-sulfonyl chloride**
- Primary or secondary amine
- Pyridine or triethylamine (as base and/or solvent)
- Dichloromethane or Tetrahydrofuran (as solvent, optional)
- 1 M Hydrochloric acid
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

- **Reaction Setup:** Dissolve the amine (1 equivalent) in pyridine or a mixture of an inert solvent (e.g., dichloromethane) and a base like triethylamine (2-3 equivalents).
- **Addition of Sulfonyl Chloride:** Add a solution of **4,5-dimethylthiophene-2-sulfonyl chloride** (1.1 equivalents) in the same solvent dropwise to the amine solution at 0 °C.
- **Reaction:** Stir the reaction mixture at room temperature for 2-12 hours. Monitor the reaction by TLC.
- **Work-up:** Dilute the reaction mixture with the solvent and wash with 1 M HCl to remove the base. Then wash with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** The resulting sulfonamide can be purified by recrystallization or column chromatography.

Applications in Drug Discovery and Development

The sulfonamide functional group is a cornerstone in medicinal chemistry, present in a wide array of therapeutic agents, including antibiotics, diuretics, anticonvulsants, and anti-inflammatory drugs.[4] **4,5-Dimethylthiophene-2-sulfonyl chloride** serves as a key precursor for introducing the 4,5-dimethylthiophene-2-sulfonamide moiety into drug candidates. This can lead to improved biological activity, selectivity, and pharmacokinetic profiles.



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Caption: Role in drug discovery.

While specific drugs derived from **4,5-dimethylthiophene-2-sulfonyl chloride** are not widely publicized, the strategic use of substituted thiophene sulfonamides is a common theme in drug design. For instance, related thiophene sulfonamides have been investigated for their potential as antibacterial agents and enzyme inhibitors. The 4,5-dimethyl substitution pattern can provide beneficial steric interactions within the binding pocket of a biological target, potentially enhancing potency and selectivity.

Characterization

The structural elucidation of **4,5-Dimethylthiophene-2-sulfonyl chloride** and its derivatives relies on standard spectroscopic techniques. The expected spectral data are summarized below.

Technique	Expected Features
^1H NMR	- A singlet for the aromatic proton on the thiophene ring (C3-H).- Two singlets for the two methyl groups (C4-CH ₃ and C5-CH ₃). The chemical shifts will be in the aromatic methyl region.
^{13}C NMR	- Four signals for the thiophene ring carbons.- Two signals for the methyl carbons.
IR Spectroscopy	- Strong characteristic asymmetric and symmetric stretching vibrations for the S=O bonds of the sulfonyl chloride group, typically in the ranges of 1370-1410 cm ⁻¹ and 1166-1204 cm ⁻¹ . ^[5]
Mass Spectrometry	- A molecular ion peak (M ⁺) and a characteristic M+2 peak due to the presence of the ³⁷ Cl isotope. ^[5] - Fragmentation patterns involving the loss of Cl, SO ₂ , and cleavage of the thiophene ring. ^[6]

Conclusion

4,5-Dimethylthiophene-2-sulfonyl chloride is a versatile and valuable reagent for chemical synthesis, particularly in the fields of medicinal chemistry and drug discovery. Its straightforward synthesis via chlorosulfonation of 2,3-dimethylthiophene and its predictable reactivity with nucleophiles make it an attractive building block for the introduction of the 4,5-dimethylthiophene-2-sulfonamide moiety. The resulting sulfonamides are of significant interest due to their potential for a wide range of biological activities. This guide provides a foundational understanding of the properties, synthesis, and applications of this important compound, empowering researchers to leverage its potential in their scientific endeavors.

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